

Essential Safety and Handling Guide for Thymine (2-deoxy-D-ribose)

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Compound of Interest

Compound Name: Thymine

Cat. No.: B193298

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This guide provides immediate safety, handling, and disposal protocols for **Thymine**, also known as 2-deoxy-D-ribose. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Thymine, a synonym for 2-deoxy-D-ribose, is a naturally occurring monosaccharide and a fundamental component of deoxyribonucleic acid (DNA)[1][2][3]. While it is an endogenous metabolite, concentrated forms used in laboratory settings require careful handling. Safety classifications for **Thymine** can vary between suppliers, with some identifying it as hazardous and others not. Therefore, it is crucial to adhere to a comprehensive set of safety precautions[4][5][6].

Hazard Identification and Classification

Different suppliers provide varying hazard classifications for **Thymine**. A conservative approach, treating the substance with a higher degree of caution, is recommended.

| Hazard Category | GHS Classification | Hazard Statement |
|-----------------------------------------------------|--------------------|-------------------------------------------------|
| Acute Oral Toxicity | Category 4 | H302: Harmful if swallowed[7] [8] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[5] [7] |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation[5][7] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[5][7] |

Some suppliers, however, classify the chemical as not hazardous under the 2012 OSHA Hazard Communication Standard[4]. Given the conflicting information, it is prudent to handle **Thyminose** as a potentially hazardous substance.

Personal Protective Equipment (PPE)

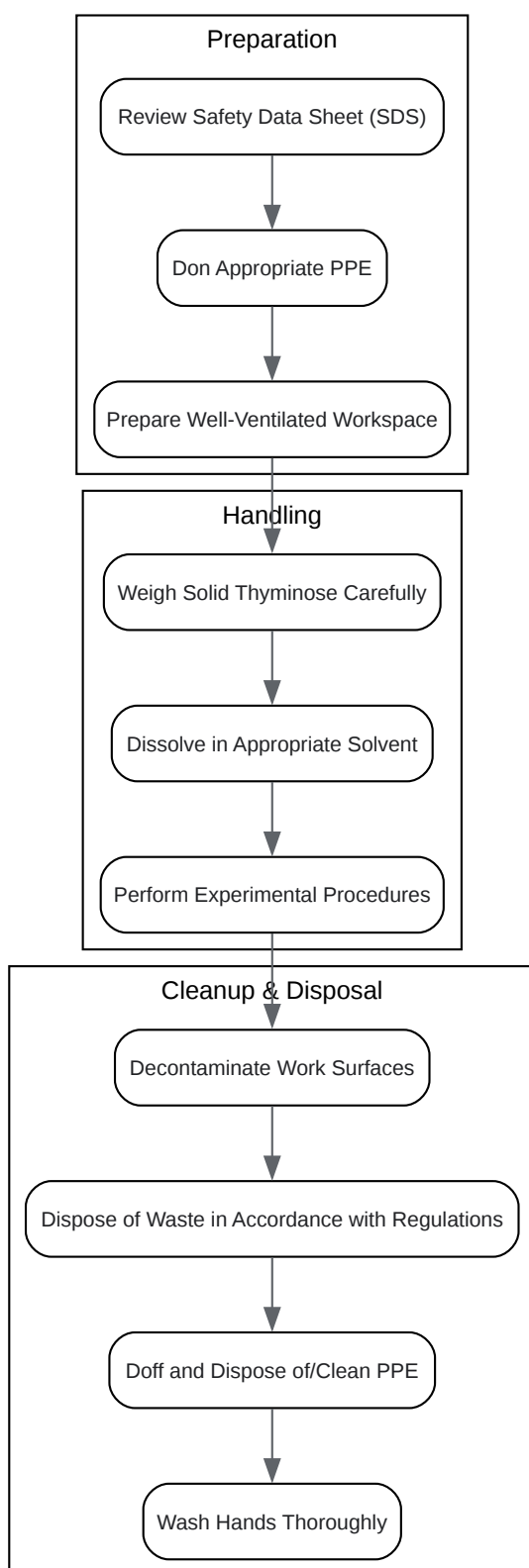
Consistent use of appropriate PPE is the most critical step in mitigating exposure risks.

| PPE Category | Specification | Rationale |
|--------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------|
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber) | To prevent skin contact and irritation[4][7]. |
| Eye and Face Protection | Safety glasses with side- shields or chemical safety goggles[4]. | To protect eyes from dust particles and splashes[7]. |
| Skin and Body Protection | Laboratory coat and appropriate protective clothing to prevent skin exposure[4]. | To minimize contamination of personal clothing and skin. |
| Respiratory Protection | Use in a well-ventilated area. A NIOSH-approved N95 (US) or P1 (EN143) respirator filter is recommended if dust is generated[4][9]. | To prevent inhalation of dust that may cause respiratory irritation[7]. |

Operational and Handling Protocols

Adherence to proper operational procedures is essential for maintaining a safe laboratory environment.

Workflow for Safe Handling of **Thymínose**



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A flowchart outlining the safe handling procedure for **Thymine**.

Handling and Storage:

- Handling: Wash hands thoroughly after handling the substance[7][10]. Avoid contact with skin, eyes, and clothing[4]. Minimize dust generation and accumulation[10]. Do not eat, drink, or smoke in areas where **Thyminose** is handled[7].
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place[4][10]. Store at -20°C for long-term stability[11]. **Thyminose** is stable under normal conditions[4].

First-Aid Measures

In case of exposure, immediate action is crucial.

| Exposure Route | First-Aid Procedure |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[6][10]. |
| Skin Contact | Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists[7][10]. |
| Inhalation | Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention[7][10]. |
| Ingestion | If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention[10]. Do NOT induce vomiting[10]. |

Spill and Disposal Plan

Proper containment and disposal are necessary to prevent environmental contamination and further exposure.

Spill Response:

- Ventilate the area: Ensure adequate ventilation.
- Avoid dust formation: Use methods that do not generate dust.
- Contain the spill: Sweep up the spilled solid material and place it into a suitable, labeled container for disposal[4][10].
- Personal Protection: Use proper personal protective equipment as indicated in the PPE section.

Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be disposed of in the same manner as the product itself.

Physical and Chemical Properties

| Property | Value |
|-------------------|-------------------------------------------------------------------------------------------------------|
| Molecular Formula | C ₅ H ₁₀ O ₄ [2][12] |
| Molecular Weight | 134.13 g/mol [2][12] |
| Appearance | Off-white to white solid/crystalline powder[4][10] |
| Melting Point | Approximately 91 °C (195.8 °F)[2][4] |
| Solubility | Soluble in water[2][4]. Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide[11]. |
| pH | 6.5 - 7.5 (5% aqueous solution)[4] |

Experimental Protocols and Signaling Pathways

While **Thymynose** (2-deoxy-D-ribose) is known to be a key component of DNA and is involved in biological processes such as angiogenesis, detailed experimental protocols and specific

signaling pathway diagrams are highly dependent on the particular research context and are not available in general safety and product information documents. For specific experimental methodologies, researchers should consult peer-reviewed scientific literature relevant to their field of study.

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